

Characterization and properties of 5-Bromo-1-methyl-1H-benzo[d]imidazole

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Compound of Interest

Compound Name: 5-Bromo-1-methyl-1H-benzo[d]imidazole

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An In-depth Technical Guide to **5-Bromo-1-methyl-1H-benzo[d]imidazole**: Characterization and Properties

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Bromo-1-methyl-1H-benzo[d]imidazole is a heterocyclic aromatic compound belonging to the benzimidazole class, a prominent scaffold in medicinal chemistry. Its structure, featuring a bromine substituent, makes it a valuable intermediate for the synthesis of more complex molecules with potential therapeutic applications. This technical guide provides a comprehensive overview of the characterization and properties of **5-Bromo-1-methyl-1H-benzo[d]imidazole**, including its synthesis, physical and chemical properties, and a discussion of the known biological activities of related benzimidazole derivatives. This document is intended to serve as a foundational resource for researchers engaged in drug discovery and development.

Chemical and Physical Properties

The fundamental properties of **5-Bromo-1-methyl-1H-benzo[d]imidazole** are summarized in the table below. These properties are crucial for its handling, characterization, and application in synthetic chemistry.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ BrN ₂	[1]
Molecular Weight	211.06 g/mol	[1]
Appearance	Light brown to orange solid	[2]
Boiling Point	317.2±34.0 °C (Predicted)	
Density	1.60 g/cm ³ (Predicted)	
pKa	4.56±0.10 (Predicted)	
Storage Temperature	Room Temperature, Sealed in dry conditions	

Spectroscopic and Analytical Data

Spectroscopic methods are essential for the structural elucidation and purity assessment of **5-Bromo-1-methyl-1H-benzo[d]imidazole**. While a comprehensive public database of its spectra is not readily available, the following table summarizes expected and reported analytical data.

Analysis Method	Expected/Reported Data	Reference
LC-MS (m/z)	211.1 [M+H] ⁺	[2]
¹ H NMR	Spectral data for similar compounds are available.	[3][4][5]
¹³ C NMR	Spectral data for similar compounds are available.	[3][5]
Infrared (IR) Spectroscopy	Spectral data for similar compounds are available.	
Mass Spectrometry (MS)	Spectral data for similar compounds are available.	[4]

Synthesis and Purification

A reliable synthetic route to **5-Bromo-1-methyl-1H-benzo[d]imidazole** is critical for its availability for research and development. The following section details a common experimental protocol for its synthesis and subsequent purification.

Experimental Protocol: Synthesis

The synthesis of **5-Bromo-1-methyl-1H-benzo[d]imidazole** is typically achieved through the cyclization of a substituted o-phenylenediamine.^[2]

Materials:

- 4-bromo-N'-methylbenzene-1,2-diamine (1.7 g, 8 mmol)
- Triethyl orthoformate (10 mL)
- p-toluenesulfonic acid monohydrate (PTSA-H₂O) (152 mg, 0.8 mmol)
- Ethyl acetate (EA)
- Water
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- To a solution of 4-bromo-N'-methylbenzene-1,2-diamine (1.7 g, 8 mmol) in triethyl orthoformate (10 mL), add p-toluenesulfonic acid monohydrate (152 mg, 0.8 mmol).
- Stir the reaction mixture at 85 °C for 2 hours.
- After completion of the reaction (monitored by TLC), pour the mixture into water (50 mL).
- Extract the aqueous layer with ethyl acetate (2 x 40 mL).
- Combine the organic layers, dry with anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

Experimental Protocol: Purification

The crude product is purified by silica gel column chromatography.^[2]

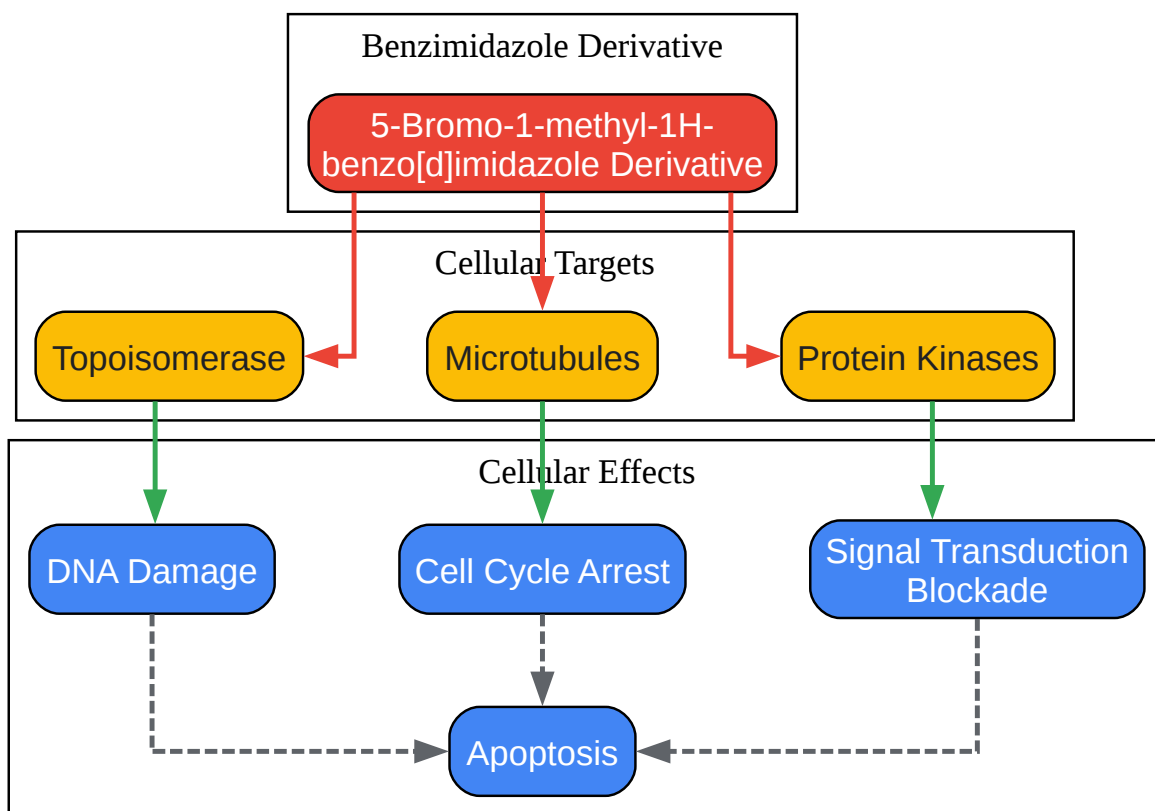
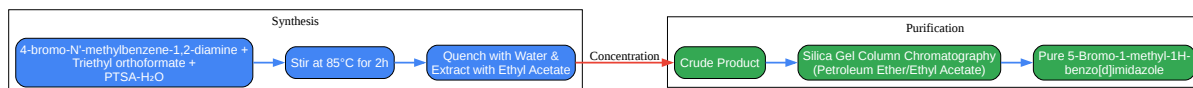
Materials:

- Crude **5-Bromo-1-methyl-1H-benzo[d]imidazole**
- Silica gel
- Petroleum ether
- Ethyl acetate

Procedure:

- Prepare a silica gel column using a slurry of silica gel in petroleum ether.
- Load the crude product onto the column.
- Elute the column with a gradient of petroleum ether/ethyl acetate (from 50/1 to 10/1).
- Collect the fractions containing the desired product and concentrate under reduced pressure to afford pure **5-bromo-1-methyl-1H-benzo[d]imidazole** as a yellow solid (yield: 1.5 g, 89%).^[2]

Synthesis and Purification Workflow



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